

Personal protective equipment for handling CALP1

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Compound of Interest

Compound Name: CALP1

Cat. No.: B133520

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Essential Safety and Handling Guide for CALP1

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **CALP1** (Calcium-like Peptide 1). The information is intended for researchers, scientists, and drug development professionals.

Compound Information

CALP1 is a cell-permeable calmodulin (CaM) agonist that plays a role in calcium signaling pathways.^{[1][2]} It is a peptide that can influence cellular processes such as apoptosis and calcium influx.^{[3][4][5]}

Property	Value	Source
CAS Number	145224-99-3	[2]
Molecular Formula	C40H75N9O10	[2]
Molecular Weight	842.09 g/mol	[2]
Appearance	White to off-white solid/powder	[6]
Solubility	Soluble to 1 mg/mL in water. Soluble in DMSO.	[6]
Storage	Store as a powder at -20°C for up to 1 year, or at -80°C for up to 2 years. In solvent, store at -80°C for up to 6 months, or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles. Keep away from moisture.	[6]

Hazard Identification and Personal Protective Equipment (PPE)

A specific Safety Data Sheet (SDS) for **CALP1** is not readily available. Therefore, the following recommendations are based on general best practices for handling peptide compounds of unknown toxicity.

Hazard	Recommended PPE
Eye Contact	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Contact	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.
Inhalation	Use in a well-ventilated area or under a chemical fume hood. If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.
Ingestion	Do not eat, drink, or smoke when handling.

Handling and Storage Protocol

Receiving and Storage:

- Upon receipt, inspect the vial for damage.
- Store the lyophilized powder at -20°C or -80°C in a tightly sealed container, protected from light and moisture.[\[6\]](#)[\[7\]](#)

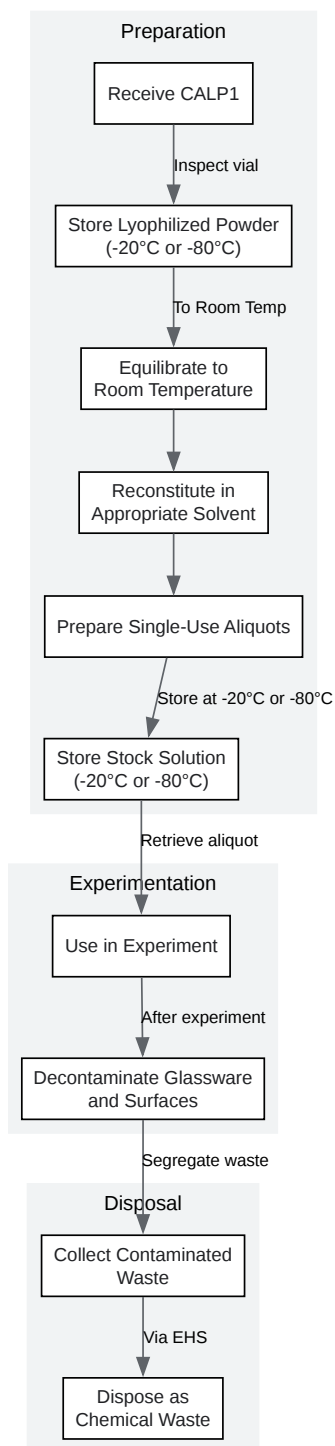
Preparation of Stock Solutions:

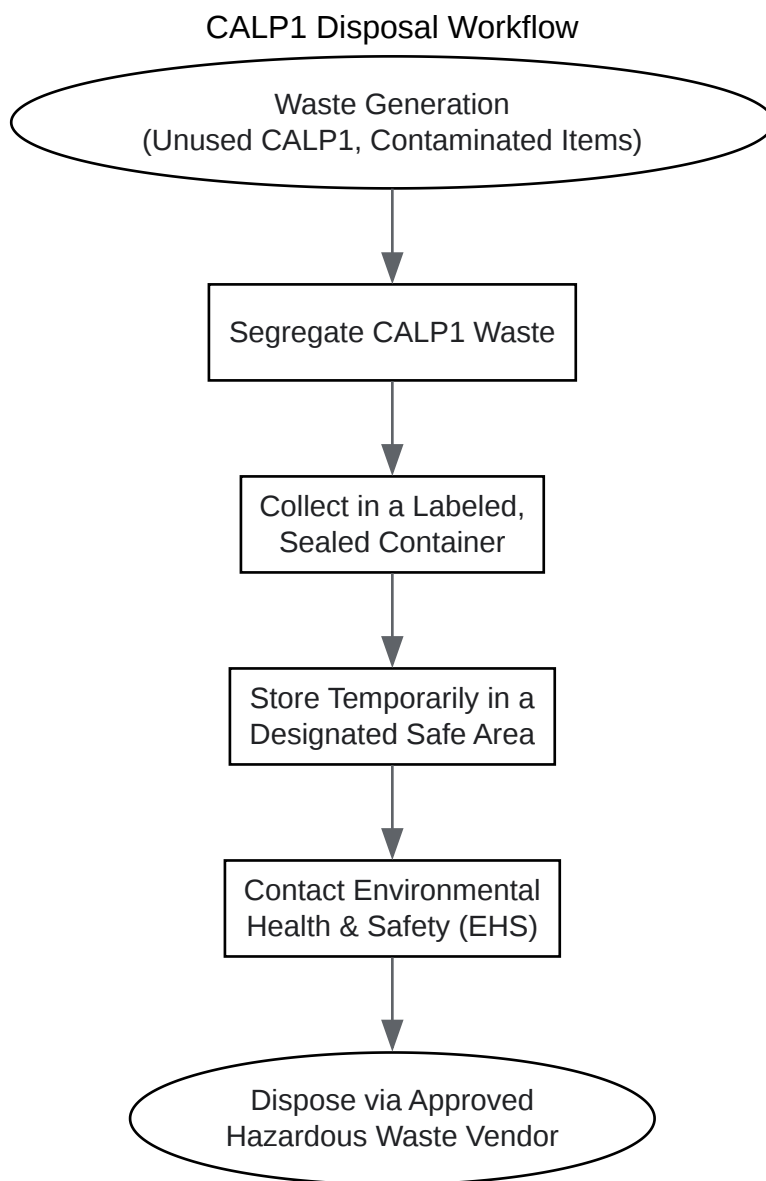
- Before opening, allow the vial to equilibrate to room temperature to prevent condensation.[\[7\]](#)
- Reconstitute the peptide using sterile distilled water or a suitable solvent like DMSO.[\[6\]](#)
- For long-term storage of stock solutions, it is recommended to make single-use aliquots and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles.[\[7\]](#)

Experimental Use:

- Handle the compound in a designated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Use calibrated equipment for all measurements.
- Avoid direct contact with the skin, eyes, and clothing.

CALP1 Handling Workflow





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